

# An In-Depth Technical Guide on the Thermochemical Properties of 3-Hydroxypropionitrile

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## Compound of Interest

Compound Name: 3-Hydroxypropionitrile

Cat. No.: B137533

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This technical guide provides a comprehensive overview of the essential thermochemical data for **3-Hydroxypropionitrile** (3-HPN), a versatile bifunctional molecule of significant interest in organic synthesis and as a precursor in the pharmaceutical and materials science industries. Understanding its thermodynamic properties is crucial for process optimization, safety assessments, and computational modeling.

## Core Thermochemical Data

The following tables summarize the key thermochemical and physical properties of **3-Hydroxypropionitrile**. The data presented is primarily derived from the comprehensive experimental and computational study by Roux et al. (2007), supplemented with data from other established chemical databases.

### Table 1: Standard Molar Enthalpies at 298.15 K

Thermochemical Parameter	Symbol	Phase	Value (kJ·mol <sup>-1</sup> )	Citation
Standard Molar Enthalpy of Combustion	$\Delta_c H^\circ$	Liquid	-1620.5 ± 0.8	[1]
Standard Molar Enthalpy of Formation	$\Delta_f H^\circ$	Liquid	-153.5 ± 1.6	[1]
Standard Molar Enthalpy of Vaporization	$\Delta_{vap} H^\circ$	Liquid → Gas	62.3 ± 0.5	[1][2]
Standard Molar Enthalpy of Formation	$\Delta_f H^\circ$	Gas	-91.2 ± 1.4	[1]

**Table 2: Physical Properties**

Property	Value	Conditions	Citation
Molecular Formula	C <sub>3</sub> H <sub>5</sub> NO	[3]	
Molar Mass	71.08 g·mol <sup>-1</sup>	[3]	
Melting Point	-46 °C (227.15 K)		
Boiling Point	228 °C (501.15 K)	at 1013 hPa	[4]
Density	1.04 g·mL <sup>-1</sup>	at 25 °C	
Refractive Index	1.425	at 20 °C	
Vapor Pressure	<0.1 mmHg (<0.01 hPa)	at 20 °C	[5]
Flash Point	113 °C (Closed Cup)	[4]	

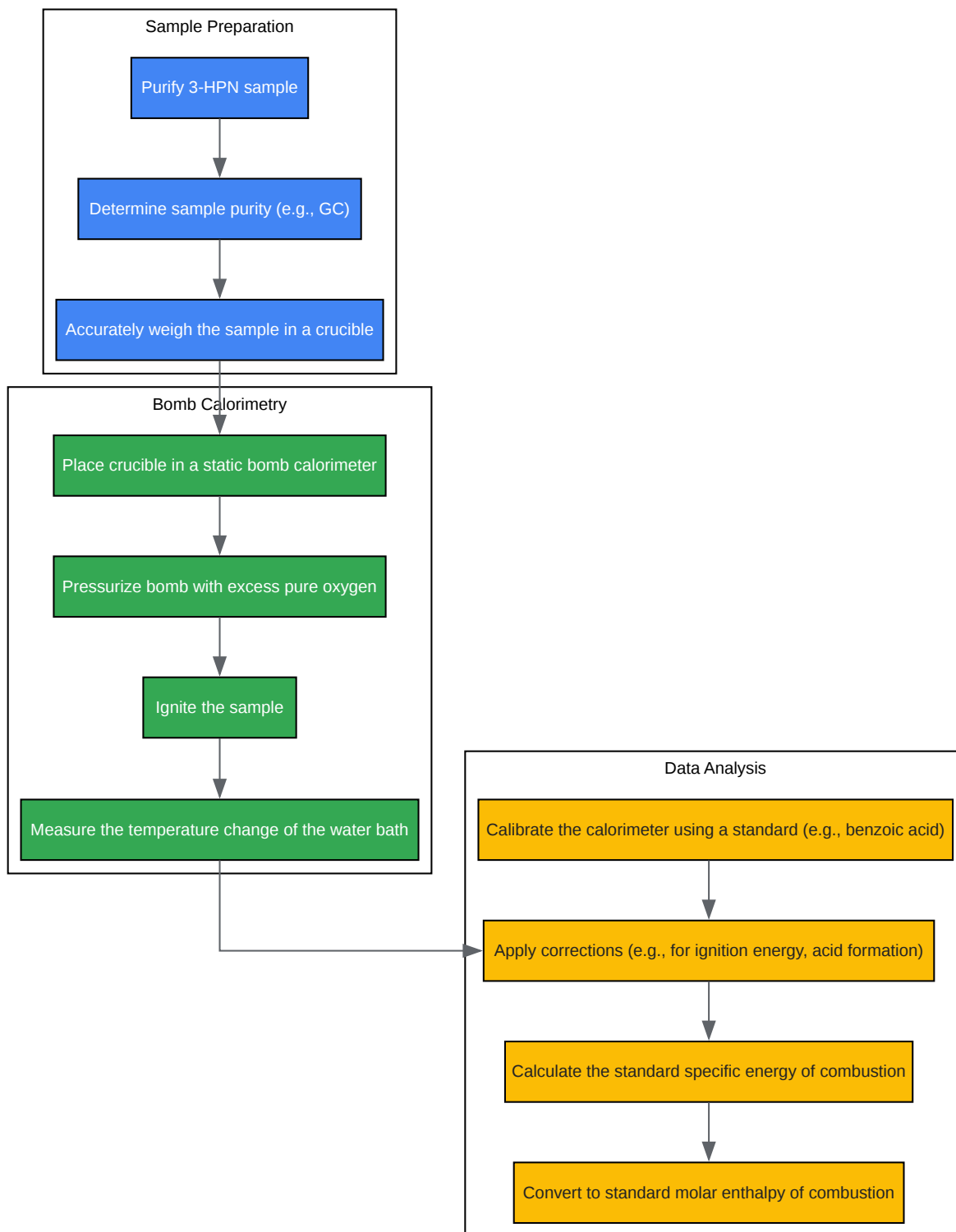
## Experimental Protocols

The experimental values for the standard molar enthalpy of combustion and vaporization were determined through precise calorimetric and transpiration methods, respectively, as detailed by Roux et al. (2007).

## Determination of Enthalpy of Combustion

The standard molar enthalpy of combustion of liquid **3-Hydroxypropionitrile** was determined using static bomb combustion calorimetry.<sup>[1]</sup>

Experimental Workflow:



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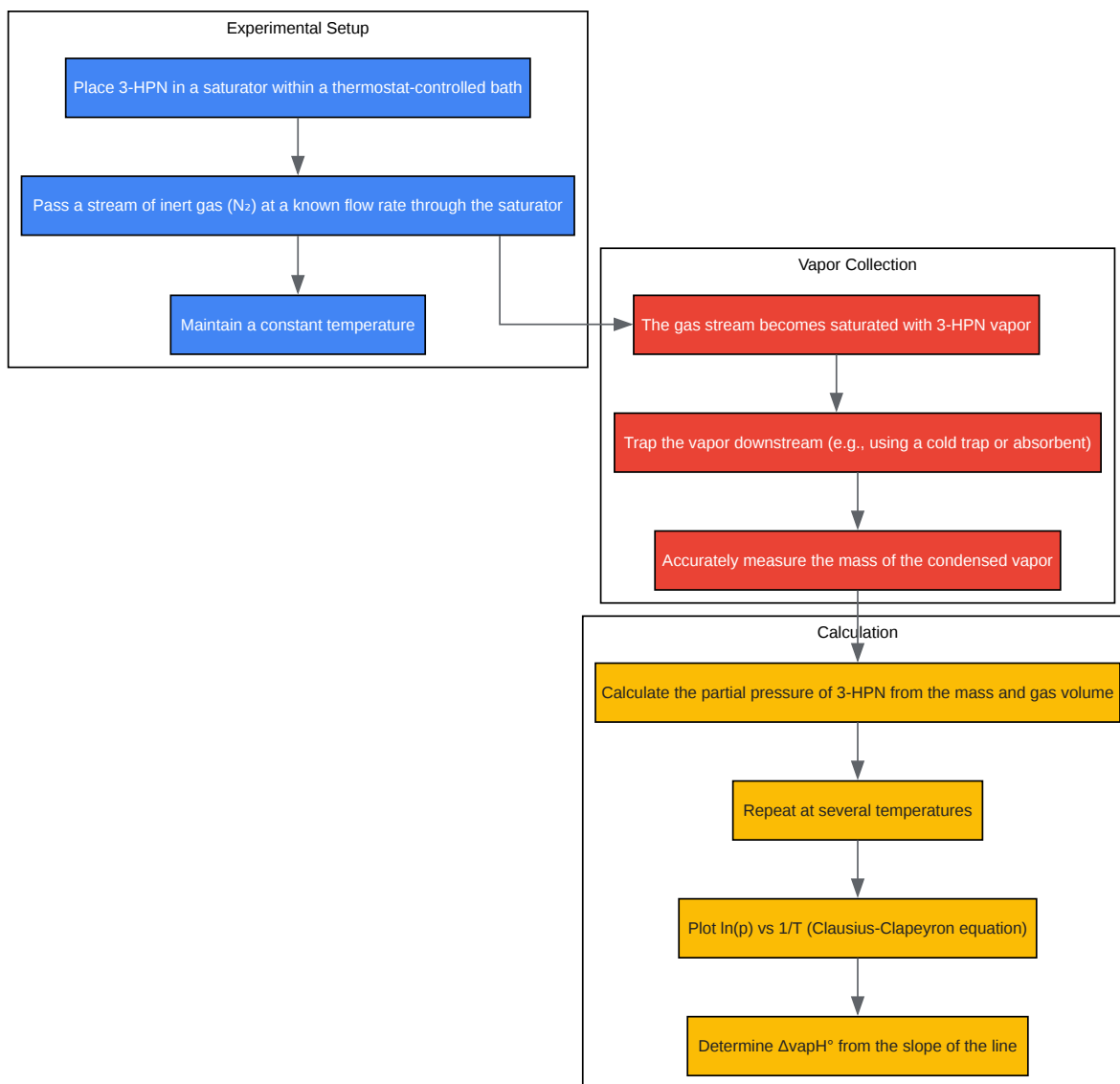
### Static Bomb Combustion Calorimetry Workflow

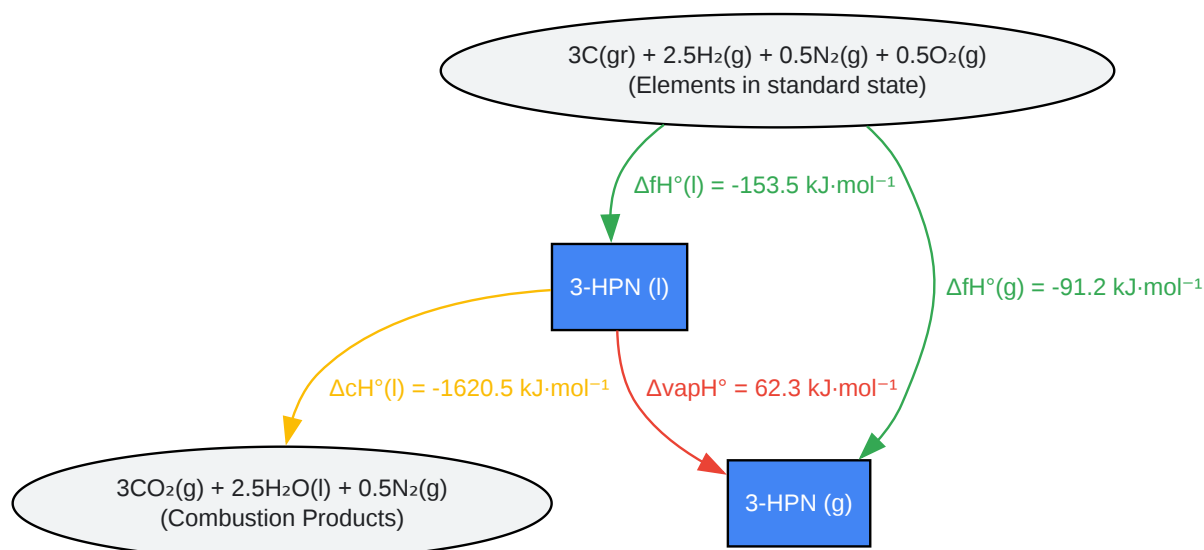
A purified and accurately weighed sample of **3-Hydroxypropionitrile** is placed in a crucible within a static bomb calorimeter. The bomb is then pressurized with a surplus of pure oxygen. The sample is ignited, and the resulting temperature increase of the surrounding water bath is meticulously measured. The calorimeter is calibrated using a substance with a known heat of combustion, such as benzoic acid. Corrections are applied to account for factors like the ignition energy and the formation of nitric acid. From these measurements, the standard specific energy of combustion is calculated and subsequently converted to the standard molar enthalpy of combustion.<sup>[1]</sup>

## Determination of Enthalpy of Vaporization

The standard molar enthalpy of vaporization was determined using the transpiration method.<sup>[1]</sup>

Experimental Workflow:





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Address: 3281 E Guasti Rd  
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Email: [info@benchchem.com](mailto:info@benchchem.com)